

IUPAC name and synonyms for C7H14O2 ester

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Compound of Interest

Compound Name: Methyl 4-methylpentanoate

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An In-depth Technical Guide to C7H14O2 Esters for Researchers and Drug Development Professionals

The chemical formula C7H14O2 represents a variety of isomeric esters, each with unique properties and applications. These short-chain esters are prevalent in nature, contributing to the characteristic scents of many fruits and flowers. In industrial settings, they are valued as solvents, flavoring agents, and fragrances. For researchers and professionals in drug development, these molecules can serve as starting materials for synthesis, as solvents in experimental setups, or as subjects of study for their metabolic and biological activities. This guide provides a comprehensive overview of the most common C7H14O2 esters, including their nomenclature, physicochemical properties, synthesis protocols, and biological relevance.

IUPAC Nomenclature and Synonyms

The systematic naming of esters is based on the parent alcohol and carboxylic acid from which they are derived. However, a multitude of common or trivial names are also in use. Below is a summary of the IUPAC names and synonyms for prominent C7H14O2 esters.

IUPAC Name	Synonyms
Pentyl acetate[1]	n-Amyl acetate, Amyl acetic ester, Banana oil, Pear oil, 1-Pentanol acetate, n-Pentyl ethanoate[1][2]
Propyl butanoate[3][4]	Propyl butyrate, n-Propyl-n-butanoate, Butanoic acid, propyl ester[3][5][6][7]
Butyl propanoate[8][9]	Butyl propionate, n-Butyl propionate, Propanoic acid, butyl ester[8][9]
Ethyl pentanoate[10]	Ethyl valerate, Ethyl n-valerate, Pentanoic acid, ethyl ester[5][10]
3-Methylbutyl acetate[11]	Isoamyl acetate, Isopentyl acetate, Banana oil, 3-Methyl-1-butyl acetate, Isopentyl ethanoate[11][12][13][14]
sec-Amyl acetate	2-Pentyl acetate, 1-Methylbutyl acetate, 2-Pentanol acetate[15][16]
3-Pentyl acetate	3-Amyl acetate[15]

Physicochemical Properties

The physical and chemical properties of these esters are crucial for their application in experimental and industrial settings. The following table summarizes key quantitative data for several C₇H₁₄O₂ esters.

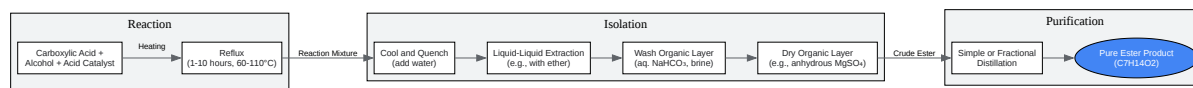
Property	Pentyl Acetate	Propyl Butanoate	Butyl Propanoate	Ethyl Pentanoate	Isoamyl Acetate
Molecular Weight (g/mol)	130.18[2]	130.18[5]	130.187[8]	130.1849[10]	130.19[11]
Boiling Point (°C)	149[10]	142-143[17][18]	146.8[8]	145-146	142
Melting Point (°C)	-70.8	-95.2[5]	-89[8]	-91.2[10]	-78[11]
Density (g/mL at 25°C)	0.876	0.873[17]	0.8754[8]	0.877	0.876
Water Solubility	10 g/L[10]	1.62 mg/mL at 17°C[5]	1.5 mg/mL at 20°C[8]	2.21 mg/mL at 25°C[10]	Slightly soluble[12]
Refractive Index (n _{20/D})	1.402	1.400[17]	1.4014[8]	1.401	1.400-1.402

Experimental Protocols: Synthesis of C₇H₁₄O₂ Esters

The most common method for synthesizing these esters is the Fischer-Speier esterification, which involves the acid-catalyzed reaction of a carboxylic acid with an alcohol.[19]

General Methodology: Fischer Esterification

The Fischer esterification is a reversible reaction where a carboxylic acid and an alcohol are refluxed with a strong acid catalyst, typically sulfuric acid (H₂SO₄) or p-toluenesulfonic acid.[19][20] To favor the formation of the ester, the equilibrium can be shifted to the product side by using an excess of one of the reactants (usually the less expensive one) or by removing water as it is formed, often through azeotropic distillation with a Dean-Stark apparatus.[20][21] The general workflow involves three main stages: reaction, isolation, and purification.



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Caption: General experimental workflow for ester synthesis.

Detailed Protocol: Synthesis of Isoamyl Acetate (3-Methylbutyl acetate)

This protocol is a representative example of Fischer esterification for producing a C₇H₁₄O₂ ester.^[12]

- **Reaction Setup:** In a 100-mL round-bottom flask, combine 15 mL (0.138 mole) of isopentyl alcohol (3-methyl-1-butanol) and 20 mL (0.35 mole) of glacial acetic acid.^[12] Carefully add 4 mL of concentrated sulfuric acid to the mixture while swirling.^[12] Add boiling stones to the flask.
- **Reflux:** Attach a reflux condenser and heat the mixture to a gentle boil using a heating mantle. Allow the reaction to reflux for at least one hour.^[12]
- **Isolation and Washing:**
 - Cool the reaction mixture to room temperature. Transfer the mixture to a separatory funnel containing 55 mL of cold water.^[12]
 - Separate and discard the lower aqueous layer.
 - Wash the organic layer twice with 25 mL portions of 5% aqueous sodium bicarbonate solution to neutralize the excess acid.^[12] Caution: This will produce CO₂ gas, so vent the separatory funnel frequently.^[12]

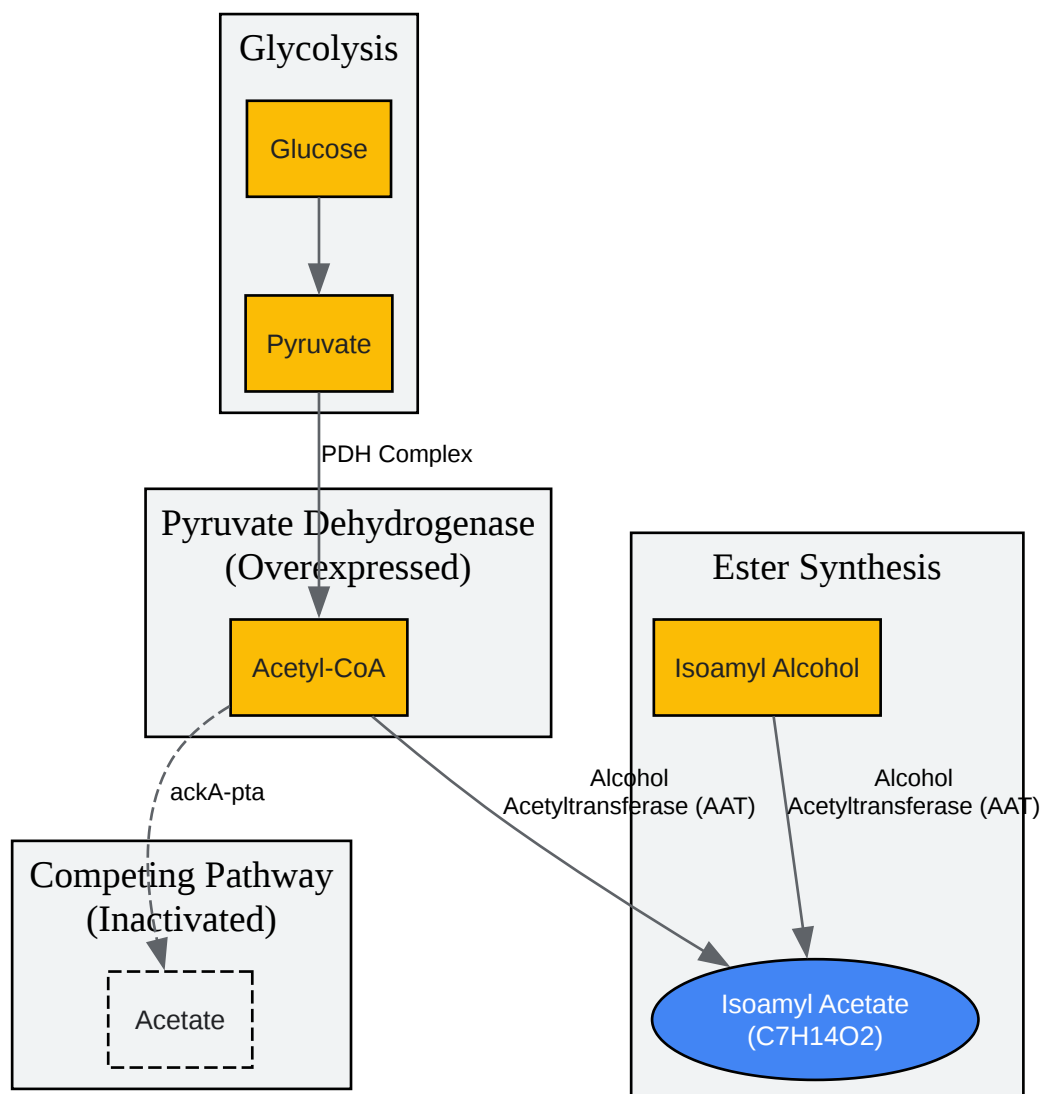
- Perform a final wash with 25 mL of water, followed by swirling with 5 mL of saturated sodium chloride (brine) solution to aid in the removal of dissolved water.[\[12\]](#)
- Drying and Purification:
 - Separate the organic layer and transfer it to an Erlenmeyer flask. Dry the crude ester over approximately 2 grams of anhydrous magnesium sulfate or sodium sulfate.[\[12\]](#)
 - Decant the dried ester into a clean, dry distillation flask.
 - Purify the isoamyl acetate by simple distillation, collecting the fraction that boils between 134°C and 143°C.[\[12\]](#)
- Characterization: The final product can be characterized by its boiling point, refractive index, and spectroscopic methods such as Infrared (IR) and Nuclear Magnetic Resonance (NMR) spectroscopy.

Biological and Industrial Significance

While not typically primary targets in drug development, C₇H₁₄O₂ esters have several points of interest for researchers in the life sciences.

- Solvents and Excipients: Their solvent properties make them useful in various laboratory applications and potentially as excipients in drug formulations, particularly for topical or transdermal delivery systems. Butyl propionate, for example, is used as a solvent for nitrocellulose and in the polymerization of acrylic resins.[\[22\]](#)
- Metabolites and Signaling Molecules: Several of these esters are natural products. Propyl butanoate and butyl propanoate are recognized as plant and human metabolites.[\[5\]](#)[\[22\]](#)[\[23\]](#)[\[24\]](#) In nature, esters like pentyl acetate can act as signaling molecules to attract pollinators.[\[25\]](#)
- Antimicrobial Activity: Research has shown that ethyl pentanoate can stimulate the production of an extracellular protein with anti-quorum sensing activity in *Bacillus subtilis*.[\[14\]](#) Quorum sensing is a system of cell-to-cell communication in bacteria that regulates pathogenesis, making its inhibition a target for novel antimicrobial strategies.

- Metabolic Engineering: The biosynthesis of isoamyl acetate in microorganisms like *Escherichia coli* has been a subject of metabolic engineering studies.[26][27] These efforts aim to optimize the production of this valuable chemical from renewable feedstocks like glucose. The pathway involves channeling the carbon flux from pyruvate to acetyl-CoA and then to the final ester product.[26]



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Caption: Engineered metabolic pathway for isoamyl acetate production.

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